

# 1-Bromo-5,5-dimethylhydantoin in water disinfection and microbial control

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## Compound of Interest

Compound Name: 1-Bromo-5,5-dimethylhydantoin

Cat. No.: B1277964

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An In-Depth Technical Guide to **1-Bromo-5,5-dimethylhydantoin** (DBDMH) in Water Disinfection and Microbial Control

**Authored by: A Senior Application Scientist**

## Introduction: The Role of DBDMH in Modern Water Treatment

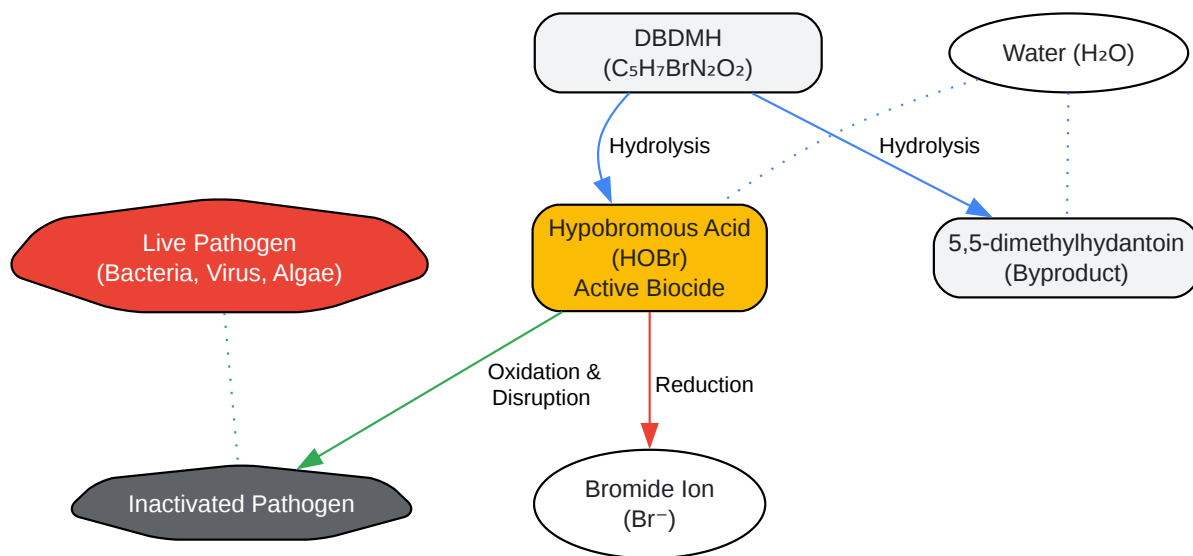
**1-Bromo-5,5-dimethylhydantoin** (DBDMH) is a halogenated organic compound belonging to the hydantoin family. It presents as a white crystalline solid with a characteristic mild halogen scent.<sup>[1][2]</sup> In the field of water treatment, DBDMH has emerged as a highly effective and stable source of bromine for disinfection and microbial control. Its applications are extensive, ranging from recreational water systems like swimming pools and spas to industrial cooling towers, drinking water purification, and aquaculture.<sup>[1][3][4][5]</sup>

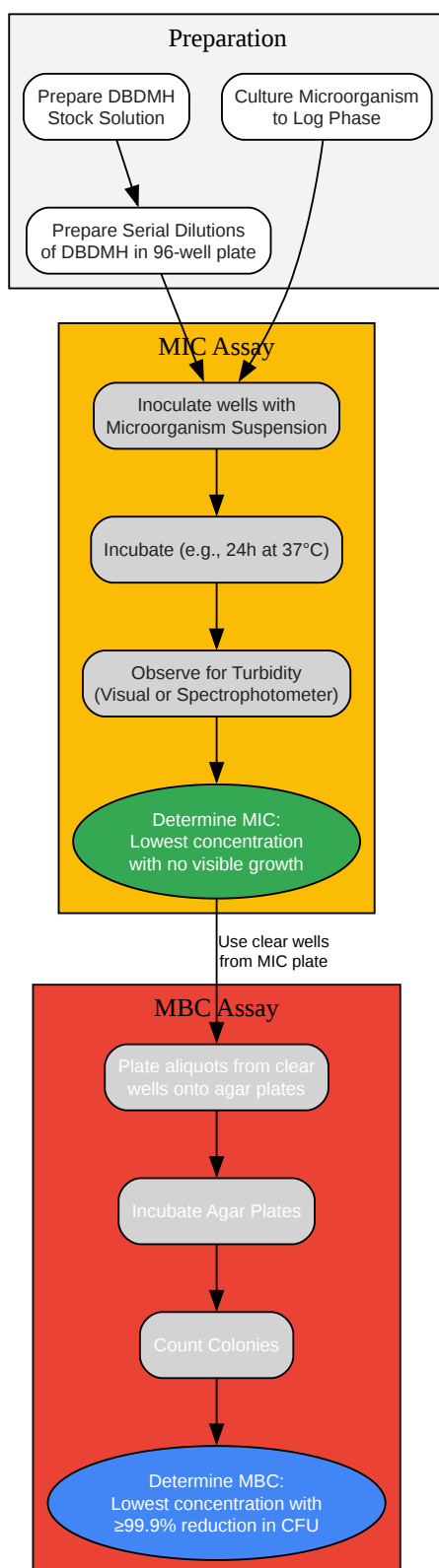
The efficacy of DBDMH lies in its ability to act as a slow-release donor of hypobromous acid (HOBr), the primary biocidal agent. This controlled release mechanism, combined with its excellent stability in storage and high active bromine content, offers significant advantages over traditional chlorine-based disinfectants and other brominating agents.<sup>[3][6]</sup> This guide provides a comprehensive overview of DBDMH, its mechanism of action, and detailed protocols for its application and evaluation in a research and development setting.

## Core Principles: Chemical Properties and Mechanism of Action

DBDMH's utility as a disinfectant is intrinsically linked to its chemical structure and its reactivity in aqueous environments.

Chemical Structure of **1-Bromo-5,5-dimethylhydantoin** (DBDMH)





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